

4-Dihydroboldenone HMDB ID HMDB0006035

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Dihydroboldenone

CAS No.: 10529-96-1

Cat. No.: S645688

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Chemical and Physical Property Data

The table below summarizes the key chemical identification and predicted physicochemical properties of **4-Dihydroboldenone**.

Property Category	Detail / Value
Common Name	4-Dihydroboldenone [1]
IUPAC Name	(1S,2R,7R,10R,11S,14S,15S)-14-hydroxy-2,15-dimethyltetracyclo[8.7.0.0 ^{2,7} .0 ^{11,15}]heptadec-3-en-5-one [1]
Other Synonyms	17 β -Hydroxy-5 β -androst-1-en-3-one; 5 β -Androst-1-en-17 β -ol-3-one [1] [2]
HMDB ID	HMDB0006035 [1]
CAS Registry Number	10529-96-1 [1]
Chemical Formula	C ₁₉ H ₂₈ O ₂ [1]
Average Molecular Weight	288.4244 Da [1] [2]
Monoisotopic Mass	288.20893 Da [1] [2]

Property Category	Detail / Value
Class	Androgens and derivatives [1]
Predicted Water Solubility	0.013 g/L [1] [3]
Predicted LogP	3.38 [1] [3]
Melting Point	Not Available
Experimental Water Solubility	Not Available

Analytical and Spectroscopic Data

The following table details the key experimental protocols and spectroscopic methods used for the identification and analysis of **4-Dihydroboldenone**.

Method / Spectrum Type	Experimental Conditions / Key Details	Accessibility / Notes
General Role in Analysis	Metabolite of Boldenone; crucial for detecting illegal AAS use [1]	Parent steroid is often fully metabolized [1]

| **Predicted GC-MS Spectrum** | • Ionization: 70 eV, Positive • Instrument: Single quadrupole (predicted by CFM-ID) [4] | Predicted spectrum; used as a guide [4] | | **Predicted LC-MS/MS Spectra** | Multiple spectra predicted at 10V, 20V, and 40V in both Positive and Negative modes [3] | Available for review on FoodB [3] | | **Predicted 1D NMR Spectra** | Multiple ¹H and ¹³C NMR spectra predicted at various frequencies (25-226 MHz for ¹³C; 100-900 MHz for ¹H) [2] | Available for review on NP-MRD [2] |

Biological and Toxicological Context

To provide context for the significance of detecting **4-Dihydroboldenone**, the table below summarizes relevant biological and regulatory information.

Aspect	Key Information
Biological Origin	Metabolite of Boldenone (an androgenic anabolic steroid) [1]
Primary Significance	Marker for illegal use of Boldenone in meat production and athletics [1] [3]

| **Toxicological Effects (Boldenone)** | • **Reproductive Toxicity:** Significant harmful effects on male rabbit reproductive functions; reduced testes/epididymis weight, sperm motility/count, serum testosterone; histopathological damage [5]. • **Other Risks:** Classified by IARC as probable human carcinogen (Class 2A); associated with cardiovascular, hepatic, neuroendocrine damage, and psychiatric disorders [5]. || **Regulatory Status** | Use is officially banned in humans and animals for human consumption [1] [5] |

The relationship between boldenone and its metabolite, **4-Dihydroboldenone**, can be visualized through the following metabolic pathway. This diagram illustrates the context in which **4-Dihydroboldenone** is identified and measured.



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> The metabolic and analytical pathway from the parent compound, Boldenone, to its key metabolite, **4-Dihydroboldenone**, and subsequent detection.

Research Implications and Key Considerations

The data on **4-Dihydroboldenone** highlights several critical points for researchers:

- **Detection is Key:** Since anabolic steroids like boldenone are extensively metabolized, identifying long-lived metabolites like **4-Dihydroboldenone** is essential for effective anti-doping and food safety controls [1] [3].

- **Toxicological Significance:** The presence of this metabolite is an indicator of exposure to boldenone, a substance with documented serious adverse effects on reproductive and other organ systems [5].
- **Use of Predicted Data:** Much of the available spectroscopic data is computationally predicted. Laboratory experiments are required to obtain confirmed experimental spectra and validate these models for definitive identification [4] [2].

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References

1. Showing metabocard for 4-Dihydroboldenone ... [hmdb.ca]
2. Showing NP-Card for 4-Dihydroboldenone (NP0087442) [np-mrd.org]
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4. 4-Dihydroboldenone GC-MS (Non-derivatized) [hmdb.ca]
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